Comprehensive Analytical Characterization of 3-Ethoxy-2,4-difluorophenol: Protocols and Methodologies

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Compound of Interest

Compound Name:	*3-Ethoxy-2,4-difluorophenol*
CAS No.:	*1017778-14-1*
Cat. No.:	*B1530968*

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Abstract

3-Ethoxy-2,4-difluorophenol is a fluorinated aromatic compound of increasing interest in medicinal chemistry and materials science. Its unique substitution pattern, featuring both ethoxy and fluoro groups on a phenolic ring, imparts specific physicochemical properties that are valuable in the design of novel bioactive molecules and advanced materials. Accurate and comprehensive characterization is paramount for ensuring purity, confirming identity, and establishing quality control standards. This guide provides a detailed overview of the essential analytical techniques for the in-depth characterization of **3-Ethoxy-2,4-difluorophenol**, offering both theoretical insights and practical, step-by-step protocols for researchers in drug development and related scientific fields.

Introduction: The Importance of Rigorous Analysis

Fluorinated organic compounds are foundational in modern drug discovery, often enhancing metabolic stability, binding affinity, and membrane permeability. **3-Ethoxy-2,4-difluorophenol** serves as a key building block in the synthesis of more complex molecules. The presence of

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reactive sites and the potential for isomeric impurities necessitate a multi-technique analytical approach. An impurity, even in trace amounts, can significantly alter the pharmacological or material properties of the final product. Therefore, a robust analytical workflow is not merely a procedural step but a cornerstone of scientific integrity and product safety.

This document outlines an integrated analytical strategy employing spectroscopic and chromatographic methods to provide an unambiguous structural and purity profile of **3-Ethoxy-2,4-difluorophenol**.

Physicochemical Properties

A foundational understanding of the molecule's physical properties is essential for selecting appropriate analytical conditions, such as solvent choice and chromatographic mobile phases.

Property	Value	Source
Molecular Formula	$C_8H_8F_2O_2$	[1]
Molecular Weight	174.145 g/mol	[1]
Exact Mass	174.04923582 Da	[2]
LogP	2.07 - 2.1	[1][2]
Appearance	White to off-white solid or powder	Typical for similar phenols
Boiling Point	~235°C (Predicted)	[2]
Melting Point	~73°C (Predicted)	[2]

Note: Predicted values are based on computational models and should be confirmed experimentally.

Spectroscopic Characterization: Unveiling the Molecular Structure

Spectroscopic techniques provide detailed information about the molecule's atomic composition and connectivity.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structure elucidation. For **3-Ethoxy-2,4-difluorophenol**, a combination of ^{1}H, ^{13}C, and ^{19}F NMR experiments is required.

Causality Behind the Experiment: The unique magnetic environments of the hydrogen, carbon, and fluorine nuclei, created by the molecule's specific electronic structure, result in distinct signals. The chemical shifts, integration, and coupling patterns of these signals provide a molecular fingerprint, allowing for the precise assignment of each atom within the structure.

Predicted NMR Spectra:

Nucleus	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
^{1}H NMR	~9.0 - 10.0	br s	-	Phenolic -OH
~6.8 - 7.2	m	-	Aromatic C-H (2 protons)	
4.0 - 4.2	q	J ≈ 7.0	-OCH_2CH_3	
1.3 - 1.5	t	J ≈ 7.0	-OCH_2CH_3	
^{13}C NMR	~150 - 160	d	^{1}JCF ≈ 240-250	C-F
~140 - 150	dd	^{1}JCF ≈ 240-250, ^{2}JCF ≈ 15-20	C-F	
~135 - 145	d	$^{2}JCCF$ ≈ 10-15	C-O (Phenolic)	
~115 - 125	m	-	Aromatic C-H & C-OEt	
~64 - 66	s	-	-OCH_2CH_3	
~14 - 16	s	-	-OCH_2CH_3	
^{19}F NMR	-120 to -140	m	-	Aromatic C-F

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Note: Shifts are predicted relative to TMS for ^{1}H and ^{13}C. Multiplicities are abbreviated: s (singlet), d (doublet), t (triplet), q (quartet), m (multiplet), br (broad).

Protocol 1: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **3-Ethoxy-2,4-difluorophenol** in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard if the solvent does not already contain it.
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H spectrum.
  - Set a spectral width of approximately 16 ppm.
  - Use a 30-degree pulse angle and a relaxation delay of 2 seconds.
  - Acquire at least 16 scans for a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Set a spectral width of approximately 220 ppm.
  - Use a 45-degree pulse angle and a relaxation delay of 2-5 seconds.
  - Acquire several thousand scans as ^{13}C has a low natural abundance.
- ^{19}F NMR Acquisition:
  - Acquire a proton-decoupled ^{19}F spectrum.
  - Set an appropriate spectral width based on the expected chemical shift range for aromatic fluorine.

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- Data Processing: Process the acquired Free Induction Decays (FIDs) with an appropriate apodization function (e.g., exponential multiplication) followed by a Fourier transform. Phase and baseline correct the spectra. Calibrate the ^{1}H and ^{13}C spectra to the TMS signal at 0.00 ppm. Integrate the ^{1}H signals to determine proton ratios.

Fourier-Transform Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule by detecting their characteristic vibrational frequencies.

Causality Behind the Experiment: Covalent bonds vibrate at specific frequencies. When infrared radiation matching a bond's vibrational frequency is absorbed, it provides evidence for the presence of that bond type. For this molecule, key vibrations include the O-H stretch of the phenol, C-O stretches of the ether and phenol, and the strong C-F stretches.[3][4][5][6][7]

Expected Characteristic IR Absorption Bands:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3200 - 3600	O-H Stretch (broad)	Phenolic Hydroxyl
2850 - 3000	C-H Stretch	Alkyl (Ethoxy group)
1500 - 1600	C=C Stretch	Aromatic Ring
1200 - 1300	C-O Stretch	Aryl Ether
1150 - 1250	C-F Stretch (strong)	Aryl Fluoride
1000 - 1100	C-O Stretch	Alkyl Ether

Protocol 2: FT-IR Analysis

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent like isopropanol.

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- Place a small amount of the solid **3-Ethoxy-2,4-difluorophenol** sample directly onto the crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

- Data Acquisition:
  - Collect a background spectrum of the empty ATR setup.
  - Collect the sample spectrum over the range of 4000-400 cm^{-1}.
  - Co-add at least 32 scans to achieve a high signal-to-noise ratio.
- Data Analysis: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum. Identify the characteristic peaks and compare them to known correlation tables.

Chromatographic Analysis: Purity and Quantification

Chromatography is essential for separating the target compound from impurities, starting materials, and byproducts, allowing for accurate purity assessment.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is the workhorse method for analyzing non-volatile, polar to moderately non-polar compounds.

Causality Behind the Method: In reverse-phase HPLC, the stationary phase is non-polar (e.g., C18) and the mobile phase is polar (e.g., water/acetonitrile). **3-Ethoxy-2,4-difluorophenol**, being moderately non-polar, will partition between the two phases. By gradually increasing the organic content of the mobile phase (gradient elution), compounds are eluted based on their hydrophobicity, allowing for separation. For fluorinated compounds, specialized pentafluorophenyl (PFP) phases can offer alternative selectivity due to dipole-dipole and π-π interactions, which can be beneficial for separating closely related isomers.[8][9]

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Protocol 3: Reverse-Phase HPLC Purity Analysis

- Instrumentation: An HPLC system equipped with a UV-Vis or Diode Array Detector (DAD).
- Chromatographic Conditions:
  - Column: C18, 4.6 mm x 150 mm, 3.5 µm particle size (A PFP column can be used for alternative selectivity).
  - Mobile Phase A: 0.1% Formic Acid in Water
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
  - Gradient:
    - 0-2 min: 30% B
    - 2-15 min: 30% to 95% B
    - 15-18 min: 95% B
    - 18-18.1 min: 95% to 30% B
    - 18.1-22 min: 30% B (Re-equilibration)
  - Flow Rate: 1.0 mL/min
  - Column Temperature: 30°C
  - Injection Volume: 5 µL
  - Detection: UV at 275 nm
- Sample Preparation: Prepare a stock solution of the sample at 1 mg/mL in acetonitrile. Dilute to a working concentration of ~0.1 mg/mL with a 50:50 mixture of water and acetonitrile.
- Data Analysis: Integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.

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Gas Chromatography-Mass Spectrometry (GC-MS)

GC is ideal for volatile and thermally stable compounds. The phenolic hydroxyl group in **3-Ethoxy-2,4-difluorophenol** makes it polar and prone to peak tailing. Derivatization is therefore highly recommended to improve its chromatographic behavior.[10][11][12][13]

Causality Behind Derivatization: Silylation replaces the active hydrogen of the hydroxyl group with a non-polar trimethylsilyl (TMS) group.[14] This transformation increases the molecule's volatility and thermal stability while reducing its polarity, leading to sharper, more symmetrical peaks and improved separation on standard non-polar GC columns.

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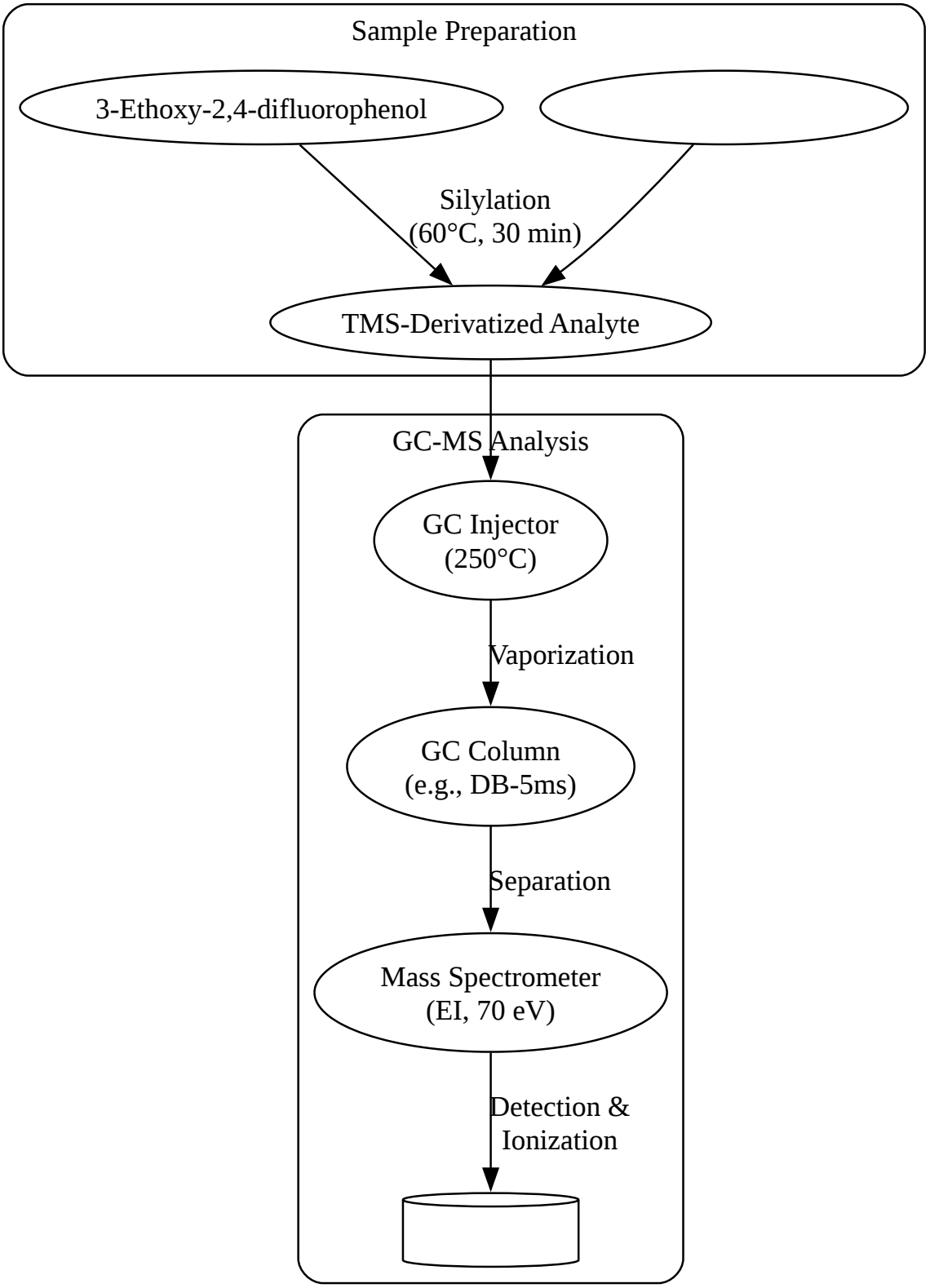

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Protocol 4: GC-MS Analysis with Derivatization

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- Derivatization:
  - In a 2 mL autosampler vial, weigh ~1 mg of the sample.
  - Add 500 µL of a suitable solvent (e.g., pyridine or acetonitrile).
  - Add 100 µL of a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
  - Cap the vial tightly and heat at 60°C for 30 minutes.
  - Allow the vial to cool to room temperature before analysis.
- Instrumentation: A GC system coupled to a Mass Spectrometer with an Electron Ionization (EI) source.
- GC-MS Conditions:
  - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
  - Carrier Gas: Helium, constant flow of 1.2 mL/min.
  - Injector Temperature: 250°C.
  - Injection Mode: Split (e.g., 20:1 ratio).
  - Oven Program:
    - Initial temperature: 80°C, hold for 2 min.
    - Ramp: 15°C/min to 280°C.
    - Hold: 5 min at 280°C.
  - MS Transfer Line Temp: 280°C.
  - Ion Source Temp: 230°C.
  - Ionization Mode: Electron Ionization (EI) at 70 eV.

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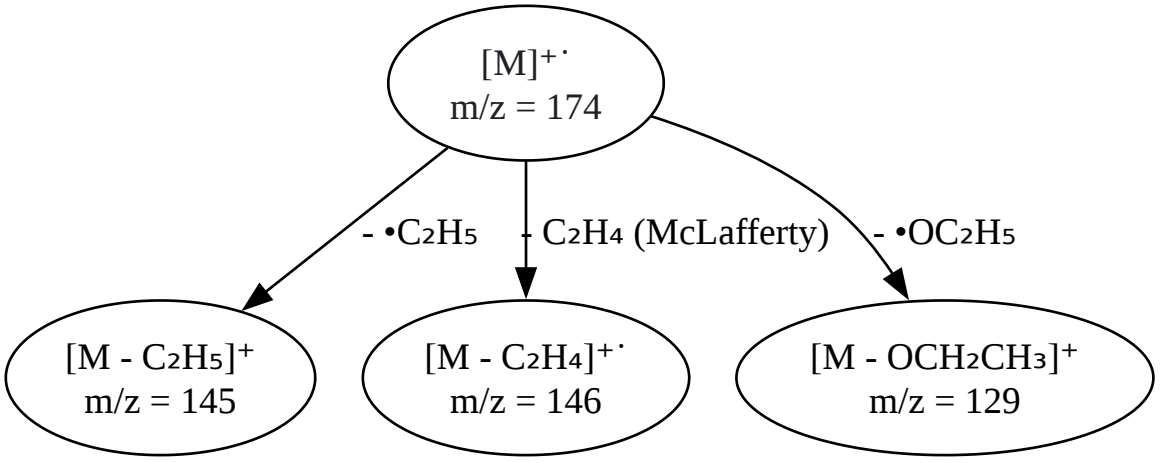
- Scan Range: m/z 40 - 450.

- Data Analysis: Identify the peak for the TMS-derivatized analyte by its retention time and mass spectrum. The molecular ion (M^+) should be observed at m/z 246 (174 + 72). Analyze the fragmentation pattern to confirm the structure.

Mass Spectrometry: Confirmation of Identity

When coupled with chromatography, MS provides definitive confirmation of molecular weight and structural information through fragmentation analysis.

Causality Behind Fragmentation: Under high-energy EI conditions, the molecule ionizes and fragments in a predictable manner. Weak bonds, such as the C-O bond of the ethoxy group, tend to break, leading to characteristic fragment ions. The resulting mass spectrum is a unique fingerprint of the molecule.



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Expected Key Fragment Ions (EI-MS, non-derivatized):

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m/z	Ion Identity	Interpretation
174	$[M]^{+\cdot}$	Molecular Ion
146	$[M - C_2H_4]^{+\cdot}$	Loss of ethene via McLafferty rearrangement
145	$[M - C_2H_5]^+$	Loss of ethyl radical
129	$[M - OC_2H_5]^+$	Loss of ethoxy radical

For the TMS-derivatized compound, the molecular ion would be m/z 246.

High-Resolution Mass Spectrometry (HRMS) can further confirm the elemental composition by measuring the exact mass to within a few parts per million (ppm), distinguishing it from other molecules with the same nominal mass.

Conclusion

The analytical characterization of **3-Ethoxy-2,4-difluorophenol** requires an orthogonal, multi-technique approach. NMR spectroscopy provides the definitive structural proof, while FT-IR confirms the presence of key functional groups. Chromatographic methods, particularly HPLC and GC-MS (with derivatization), are indispensable for assessing purity and identifying potential impurities. Finally, mass spectrometry confirms the molecular weight and provides structural clues through fragmentation. By following the detailed protocols and understanding the scientific principles outlined in this guide, researchers can confidently establish the identity, purity, and quality of **3-Ethoxy-2,4-difluorophenol**, ensuring the reliability and reproducibility of their scientific endeavors.

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